

Ethylammonium formate CAS number and molecular weight

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Compound of Interest

Compound Name: **Ethylammonium formate**

Cat. No.: **B1261934**

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Ethylammonium Formate: A Technical Overview

This guide provides core technical data for **ethylammonium formate**, focusing on its chemical identifiers and properties for researchers, scientists, and drug development professionals.

Physicochemical Data

Ethylammonium formate is an organoammonium salt. Key quantitative data are summarized below.

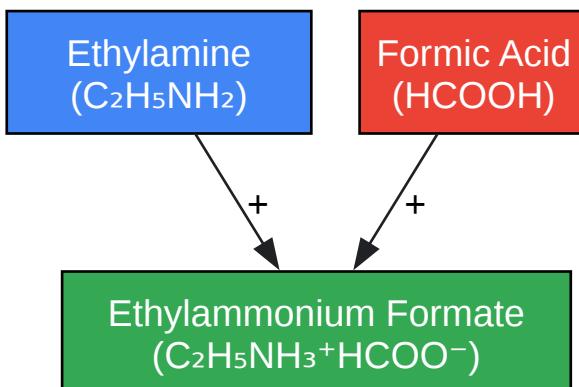
Parameter	Value	Source
Molecular Weight	91.11 g/mol	PubChem[1], Greatcell Solar Materials[2]
Molar Mass	91.109 g/mol	chem-db.com[3]
Molecular Formula	C ₃ H ₉ NO ₂	PubChem[1], Greatcell Solar Materials[2], chem-db.com[3]
PubChem CID	21903536	PubChem[1]

Note on CAS Number: A specific CAS Registry Number for **ethylammonium formate** is not readily available in the cited public databases. Researchers should reference the material by its chemical name and molecular formula or the PubChem Compound ID (CID).

Formation of Ethylammonium Formate

The logical relationship for the formation of **ethylammonium formate** from its constituent acid and base is illustrated below. This is an acid-base reaction where ethylamine acts as the base and formic acid acts as the acid.

Formation of Ethylammonium Formate



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Caption: Acid-base reaction resulting in **Ethylammonium Formate**.

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References

- 1. Ethylammonium formate | C₃H₉NO₂ | CID 21903536 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Ethylammonium formate [greatcellsolarmaterials.com]
- 3. ethylammonium formate [chemister.ru]
- To cite this document: BenchChem. [Ethylammonium formate CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1261934#ethylammonium-formate-cas-number-and-molecular-weight]

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